

A Comparative Guide to High-Precision Optical Clock Frequency Ratio Measurements

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Compound of Interest

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For researchers, scientists, and professionals in drug development, the precise measurement of time and frequency is a cornerstone of modern experimental physics. Optical atomic clocks, with their unprecedented stability and accuracy, are pushing the boundaries of measurement science. A key aspect of their development and application is the precise determination of the frequency ratio between different clock types. This guide provides an objective comparison of recent frequency ratio measurements, supported by experimental data and detailed methodologies.

Optical clocks have achieved fractional stability and reproducibility at the 10^{-18} level, surpassing their microwave predecessors by two orders of magnitude[1][2]. Measuring the frequency ratio between different optical clocks is fundamental for a wide range of applications, including tests of fundamental physics, relativistic geodesy, and the future redefinition of the SI second[1][3][4].

Quantitative Comparison of Frequency Ratios

Recent advancements have enabled frequency ratio measurements with uncertainties at or below 8×10^{-18} . A network of optical clocks based on Aluminum (Al^+), Ytterbium (Yb), and

Strontium (Sr) has been a key enabler of these highly accurate measurements. The following table summarizes some of the most precise frequency ratio measurements reported to date.

Clock Ratio	Measured Frequency Ratio	Fractional Uncertainty	Reference
$\nu(^{171}\text{Yb}) / \nu(^{87}\text{Sr})$	1.207 507 039 343 340 4(18)	1.5×10^{-15}	
$\nu(^{199}\text{Hg}) / \nu(^{171}\text{Yb})$	2.177 473 194 134 565 07(19)	8.8×10^{-17}	
$\nu(^{115}\text{In}^+) / \nu(^{87}\text{Sr})$	2.952 748 749 874 863 3(23)	7.7×10^{-16}	
$\nu(^{27}\text{Al}^+) / \nu(^{171}\text{Yb})$	See Ref.	$\sim 6\text{-}8 \times 10^{-18}$	
$\nu(^{27}\text{Al}^+) / \nu(^{87}\text{Sr})$	See Ref.	$\sim 6\text{-}8 \times 10^{-18}$	
$\nu(^{171}\text{Yb}) / \nu(^{87}\text{Sr})$	See Ref.	$\sim 6\text{-}8 \times 10^{-18}$	

Experimental Protocols

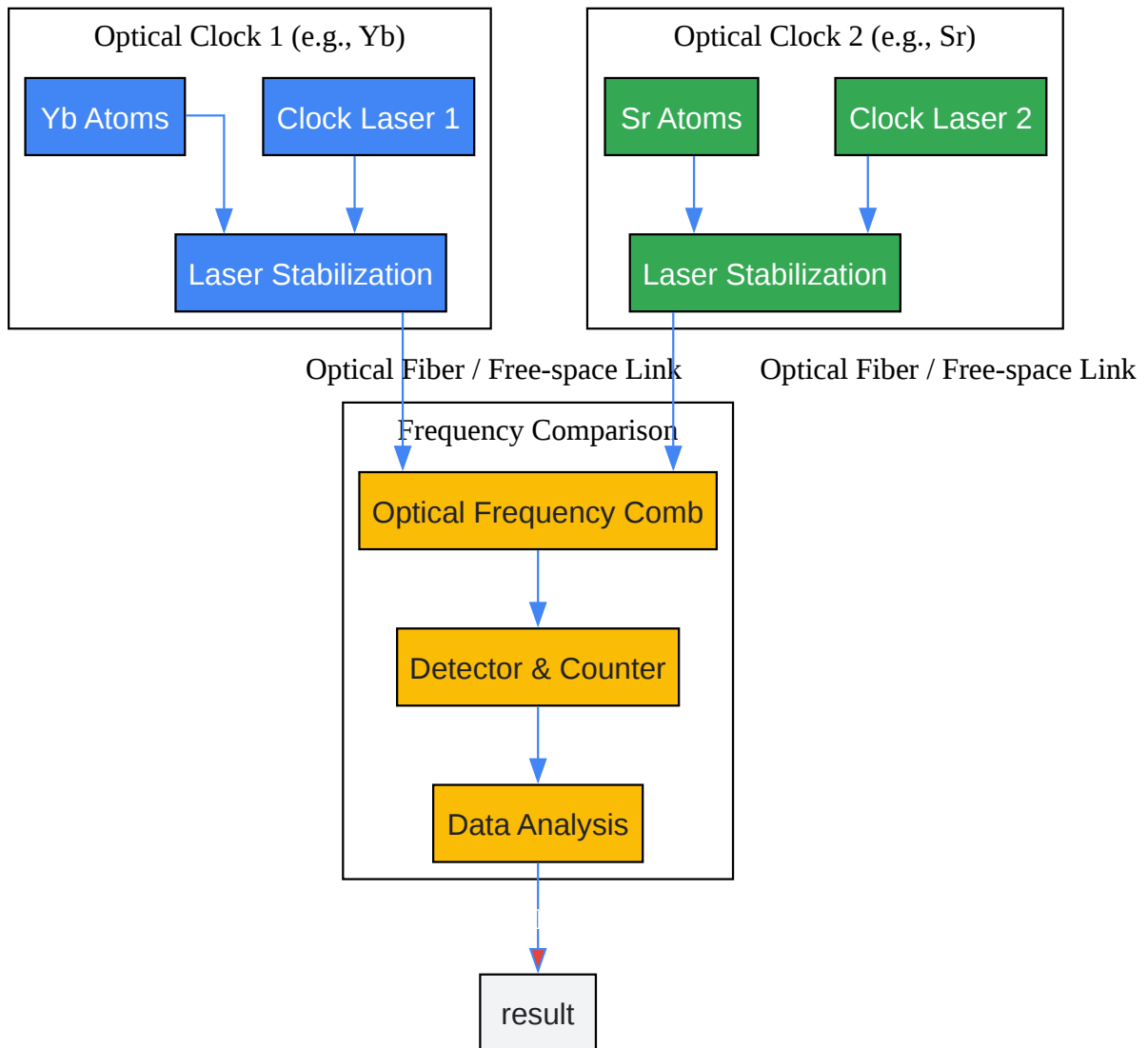
The precise measurement of optical clock frequency ratios relies on a sophisticated experimental setup. A typical protocol involves the following key steps:

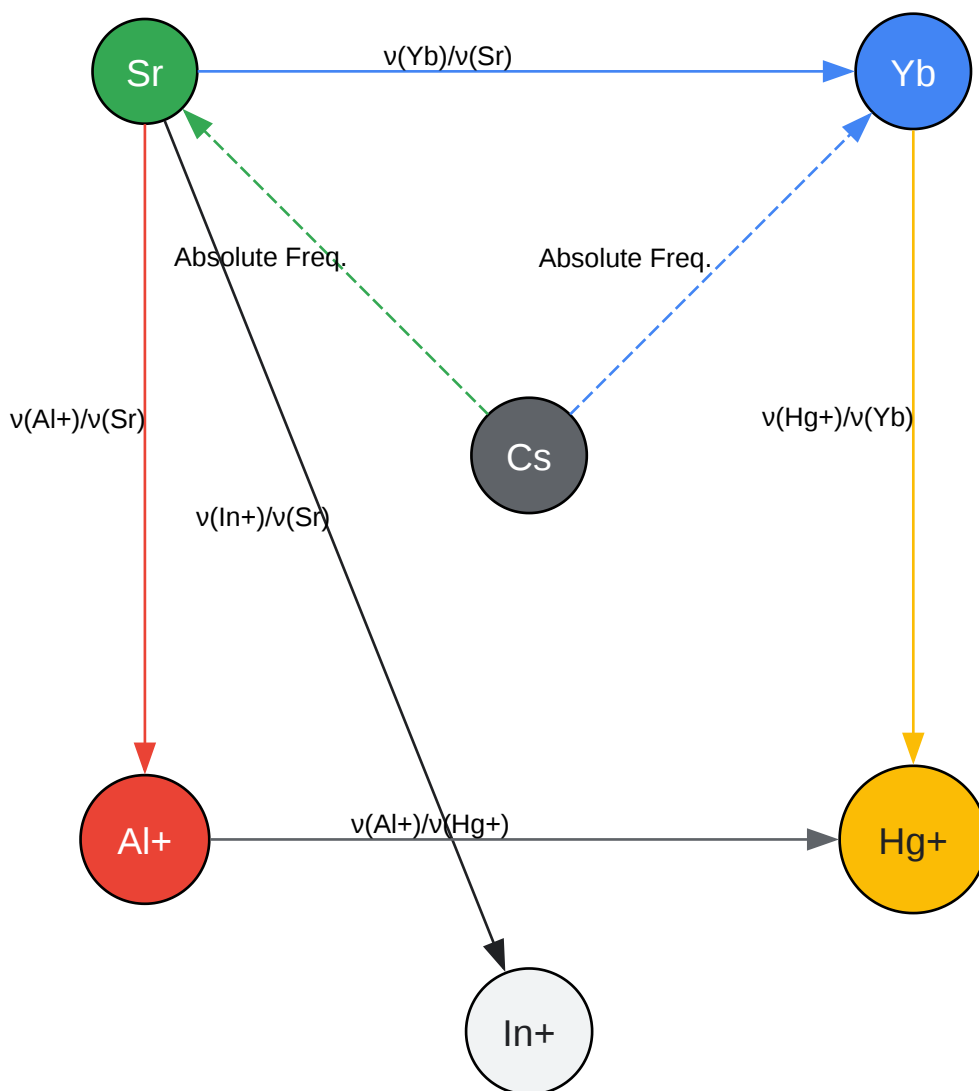
- **Laser Stabilization:** The frequency of a laser is locked to a narrow atomic transition in each optical clock. This is the heart of the clock, providing a stable optical frequency reference.
- **Optical Frequency Comb:** A femtosecond optical frequency comb is used as a gearwork to precisely measure the ratio of the two different optical frequencies. The comb acts as a ruler in the frequency domain, allowing for the direct comparison of the two clock lasers.
- **Frequency Transfer:** The stabilized laser light from each clock is transferred to the frequency comb. This can be done using optical fibers for short distances or free-space links for longer distances. Recent experiments have demonstrated successful frequency transfer over a 1.5-kilometer free-space link.

- **Data Acquisition and Analysis:** The output of the frequency comb provides the frequency ratio. This data is collected over long periods to average down statistical noise and to carefully evaluate systematic uncertainties.

A critical aspect of these experiments is the meticulous evaluation of all systematic effects that could shift the clock frequencies. These include effects like the blackbody radiation shift, Zeeman shift, and lattice light shift.

Below is a diagram illustrating the typical workflow for an optical clock frequency ratio measurement.





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- [3. researchgate.net \[researchgate.net\]](#)
- [4. Frequency Ratio Measurements with 18-Digit Accuracy Using a Network of Optical Clocks | NIST \[nist.gov\]](#)
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